

Technical Support Center: Troubleshooting Variability in JT001 (VV116) In Vitro Antiviral Assays

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Compound of Interest		
Compound Name:	JT001	
Cat. No.:	B12371749	Get Quote

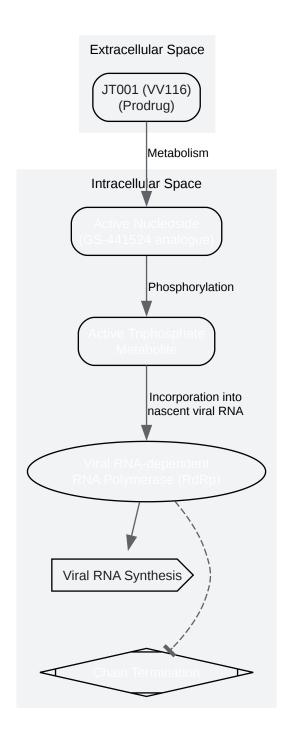
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **JT001** (also known as VV116) in in vitro antiviral assays. Given that **JT001** is a deuterated remdesivir analogue, much of the guidance is based on established principles for nucleoside analogues and experience with remdesivir against SARS-CoV-2 and other coronaviruses.

Understanding JT001 (VV116)

JT001 is an orally bioavailable prodrug of a nucleoside analog that targets the viral RNA-dependent RNA polymerase (RdRp). Upon administration, it is metabolized to its active triphosphate form, which acts as a chain terminator during viral RNA synthesis. Understanding this mechanism is crucial for interpreting assay results and troubleshooting variability.

Diagram of JT001 (VV116) Mechanism of Action





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